

Safeguarding Your Laboratory: Proper Disposal Procedures for Deta-NO

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Compound of Interest

Compound Name: Deta-NO

Cat. No.: B1240627

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper handling and disposal of chemical reagents, such as the nitric oxide (NO) donor **Deta-NO** (also known as DETA NONOate or NOC-18), are critical to prevent potential hazards and ensure regulatory compliance. This document provides essential, step-by-step guidance for the safe disposal of **Deta-NO**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical handling.

Deta-NO is a crystalline solid that is sensitive to moisture and air.^[1] It is known to spontaneously dissociate in a pH-dependent manner to release nitric oxide.^{[1][2]} While alkaline solutions of **Deta-NO** are relatively stable, decomposition is rapid at an acidic pH of 5.0.^{[1][2]} The decomposition of **Deta-NO** yields diethylenetriamine and nitric oxide gas.^[3] Understanding these properties is fundamental to its safe deactivation and disposal.

Quantitative Data on Deta-NO Stability

The stability of **Deta-NO** is highly dependent on pH and temperature. The following table summarizes key quantitative data regarding its half-life under different conditions.

Parameter	Condition	Value	Reference
Half-life	0.1 M Phosphate Buffer (pH 7.4) at 37°C	20 hours	[1][2]
Half-life	0.1 M Phosphate Buffer (pH 7.4) at 22-25°C	56 hours	[1]
Decomposition	pH 5.0	Essentially instantaneous	[2]
Stability in Solution	0.01 M NaOH at 0°C	Stable for 24 hours	[1]

Experimental Protocol for Deta-NO Disposal

This protocol outlines a safe and effective method for the deactivation and disposal of residual **Deta-NO** and contaminated materials. This procedure should be performed in a well-ventilated chemical fume hood, and appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves, must be worn.

Materials:

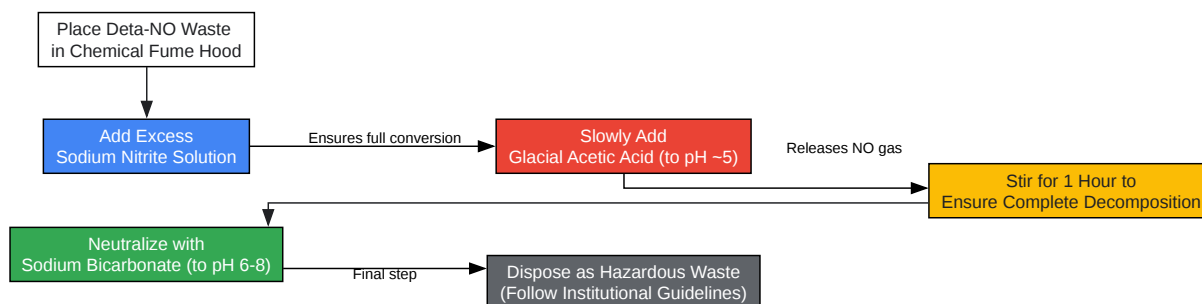
- Waste **Deta-NO** solution or contaminated materials
- Sodium nitrite (NaNO_2) solution (10% w/v)
- Glacial acetic acid
- Sodium bicarbonate (NaHCO_3)
- pH indicator strips
- Stir bar and stir plate
- Appropriate waste container, properly labeled

Procedure:

- Preparation: In a chemical fume hood, place the beaker containing the **Deta-NO** waste on a stir plate and add a stir bar.
- Acidification for NO Release: Slowly add an excess of 10% sodium nitrite solution to the **Deta-NO** waste. This step is to ensure any residual NONOate is converted to a more readily decomposable form.
- Controlled Decomposition: While stirring, slowly add glacial acetic acid to the solution to lower the pH to approximately 5. This will initiate the rapid and complete decomposition of **Deta-NO**, releasing nitric oxide gas. Ensure the fume hood is functioning correctly to safely vent the evolved NO gas.
- Verification of Decomposition: Allow the reaction to proceed for at least one hour to ensure complete decomposition of the **Deta-NO**.
- Neutralization: After decomposition is complete, carefully neutralize the acidic solution by slowly adding sodium bicarbonate until the pH is between 6 and 8. Use pH indicator strips to monitor the pH. Be cautious as the addition of sodium bicarbonate to an acidic solution will cause effervescence (release of carbon dioxide).
- Disposal: The neutralized solution can now be disposed of as hazardous waste according to your institution's and local regulations. The waste container must be clearly labeled with its contents.

Deta-NO Disposal Workflow

The following diagram illustrates the logical steps for the safe disposal of **Deta-NO**.



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Caption: Logical workflow for the safe disposal of **Deta-NO**.

By adhering to these procedures, you can ensure the safe handling and disposal of **Deta-NO**, contributing to a secure and compliant laboratory environment. Always consult your institution's specific safety guidelines and waste disposal protocols.

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References

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- 3. The NO donor DETA-NONOate reversibly activates an inward current in neurones and is not mediated by the released nitric oxide - PMC [pmc.ncbi.nlm.nih.gov]
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